

Technical Guide: Stability and Storage of 2-(Bromomethyl)-5-(trifluoromethyl)furan

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Compound of Interest

Compound Name: 2-(Bromomethyl)-5-(trifluoromethyl)furan

Cat. No.: B058163

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This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-(Bromomethyl)-5-(trifluoromethyl)furan** (CAS No. 17515-77-4). Due to the limited availability of specific stability studies for this compound, this guide synthesizes information from supplier safety data sheets (SDS) and the broader scientific literature on the reactivity of related furan derivatives.

Core Compound Properties and Stability Profile

2-(Bromomethyl)-5-(trifluoromethyl)furan is a functionalized furan derivative that serves as a versatile intermediate in pharmaceutical and agrochemical research. Its structure, featuring a reactive bromomethyl group and an electron-withdrawing trifluoromethyl group on a furan ring, dictates its stability and handling requirements.

The furan ring itself is an aromatic heterocycle, but it is less aromatic and more reactive than benzene. It is susceptible to oxidation, thermal decomposition, and electrophilic attack. The substituents on the furan ring significantly influence its stability. The bromomethyl group is a highly reactive moiety, prone to nucleophilic substitution. The trifluoromethyl group is generally stable but influences the reactivity of the furan ring.

Based on available data for related compounds, **2-(Bromomethyl)-5-(trifluoromethyl)furan** is expected to be sensitive to:

- **Moisture:** The compound is moisture-sensitive and can likely hydrolyze.
- **Heat and Light:** Elevated temperatures and exposure to light can promote degradation.
- **Oxygen:** Like many furan derivatives, it may be prone to oxidation.

Recommended Storage and Handling Conditions

To ensure the integrity and longevity of **2-(Bromomethyl)-5-(trifluoromethyl)furan**, the following storage and handling conditions are recommended based on supplier information and general chemical principles.

Quantitative Storage Recommendations Summary

While specific quantitative degradation data is not available in the public domain, the following table summarizes the recommended storage conditions provided by various suppliers.

Parameter	Recommendation	Source
Storage Temperature	Room Temperature (<15°C recommended), or refrigerated (2-8°C).[1][2]	TCI Chemicals, Chongqing Chemdad Co.
Atmosphere	Store under an inert gas (e.g., Nitrogen or Argon).[1][2][3]	TCI Chemicals, Chongqing Chemdad Co.
Container	Keep container tightly closed.[3][4]	ECHEMI, TCI Chemicals
Environment	Store in a dry, cool, and well-ventilated place.[3][4]	ECHEMI, TCI Chemicals
Incompatibilities	Avoid contact with moisture.[1][3]	TCI Chemicals

Potential Degradation Pathways

While specific degradation pathways for **2-(Bromomethyl)-5-(trifluoromethyl)furan** have not been detailed in the literature, based on the chemistry of furan and its derivatives, the following

pathways are plausible:

- **Hydrolysis:** The bromomethyl group is susceptible to hydrolysis, which would lead to the formation of the corresponding alcohol, 2-(hydroxymethyl)-5-(trifluoromethyl)furan, and hydrobromic acid.
- **Oxidation:** The furan ring can be oxidized, potentially leading to ring-opening and the formation of various degradation products. Alkylated furans are known to have poor oxidative stability.
- **Thermal Decomposition:** At elevated temperatures, halogenated furans can decompose. The specific products would depend on the conditions, but could involve cleavage of the substituents and fragmentation of the furan ring.
- **Polymerization/Self-condensation:** The reactive nature of the bromomethyl group could potentially lead to self-condensation or polymerization reactions, especially in the presence of impurities or under non-ideal storage conditions.

Experimental Protocols

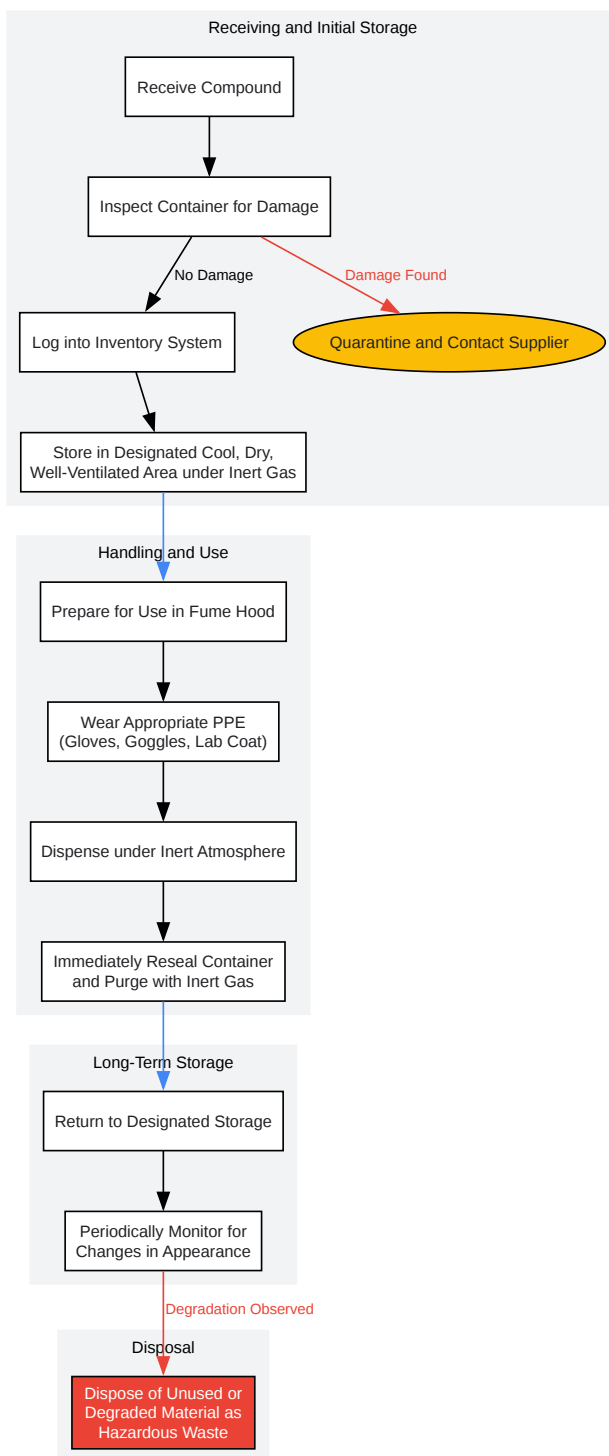
Detailed experimental protocols for the stability testing of **2-(Bromomethyl)-5-(trifluoromethyl)furan** are not publicly available. However, a general approach to assessing the stability of a reactive chemical intermediate would involve the following steps:

- **Forced Degradation Studies:** Expose the compound to a variety of stress conditions, such as heat, humidity, light, and oxidizing agents, to identify potential degradation products and pathways.
- **Analytical Method Development:** Develop and validate a stability-indicating analytical method, typically using High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) coupled with a suitable detector (e.g., UV, MS), to separate and quantify the parent compound and its degradation products.
- **Long-Term and Accelerated Stability Studies:** Store the compound under controlled temperature and humidity conditions (as per ICH guidelines for pharmaceutical substances) for an extended period. Samples are withdrawn at specified time points and analyzed to determine the rate of degradation and establish a shelf-life.

Safe Handling and Storage Workflow

The following diagram illustrates a logical workflow for the safe handling and storage of **2-(Bromomethyl)-5-(trifluoromethyl)furan** to minimize degradation and ensure researcher safety.

Safe Handling and Storage Workflow for 2-(Bromomethyl)-5-(trifluoromethyl)uran

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Caption: Workflow for receiving, storing, handling, and disposing of **2-(Bromomethyl)-5-(trifluoromethyl)furan**.

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